

Application Note: Analytical Characterization of Methyl 1,4-Dinitro-1H-Pyrazole-3-Carboxylate

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Compound of Interest

Compound Name: *methyl 1,4-dinitro-1H-pyrazole-3-carboxylate*

CAS No.: *1002535-20-7*

Cat. No.: *B13918652*

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Executive Summary & Molecule Profile

Methyl 1,4-dinitro-1H-pyrazole-3-carboxylate (MDNPC) is a specialized heterocyclic intermediate used in the synthesis of high-performance energetic materials (explosives/propellants) and pharmaceutical nucleoside analogs.

Its defining structural feature is the N-nitro (

) group at position 1. Unlike the stable C-nitro groups, the N-nitro functionality is labile, making the molecule sensitive to thermal rearrangement (migrating to form the thermodynamically stable 3,4-dinitro isomer) and hydrolysis. Consequently, characterization requires strict control over thermal history and solvent acidity.

Property	Specification
CAS Registry	1002535-20-7
Formula	
Mol.[1][2][3][4] Weight	216.11 g/mol
Key Hazard	Explosive / Shock Sensitive (N-Nitro functionality)
Storage	-20°C, Inert Atmosphere (Ar/N2), Dark

Safety & Handling Protocol (CRITICAL)

WARNING: MDNPC contains an N-nitro group, which imparts shock and friction sensitivity significantly higher than standard C-nitro precursors.

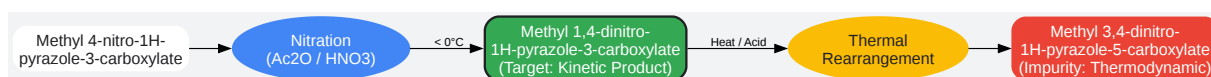
- ESD Precautions: Use grounded spatulas and conductive bench mats.
- Thermal Limits: Never heat neat samples above 60°C. The N-nitro to C-nitro rearrangement is exothermic and can lead to thermal runaway.
- Solvent Selection: Avoid nucleophilic solvents (e.g., MeOH, water) for prolonged storage; they can induce denitration or ester hydrolysis. Use anhydrous

or

for analysis.

Synthesis & Degradation Pathway Logic

Understanding the sample's history is vital for interpreting analytical data. MDNPC is the kinetic product of nitration.



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Figure 1: The kinetic synthesis pathway of MDNPC and its primary degradation route via thermal rearrangement.

Protocol A: Structural Confirmation (NMR Spectroscopy)

The N-nitro group exerts a powerful electron-withdrawing effect, distinctively deshielding the ring proton.

Objective: Confirm 1,4-substitution pattern and quantify 3,4-isomer impurity.

Methodology:

- Solvent: Dissolve 10 mg in 0.6 mL

or

• Avoid DMSO-

if possible, as heating or prolonged storage in DMSO can accelerate rearrangement.
- Temperature: Acquire at 25°C (298 K).
- Parameters: 16 scans, 1s relaxation delay (d1).

Data Interpretation:

Nucleus	Signal ()	Multiplicity	Assignment	Diagnostic Note
H	8.90 - 9.10	Singlet (1H)	C5-H	Highly deshielded by adjacent N- and C- .
H	4.05	Singlet (3H)		Methyl ester.
C	~132.0	Singlet	C4 ()	Typical aromatic nitro-carbon.
C	~136.0	Broad	C5 ()	Broadened due to proximity to quadrupolar N1.
C	~142.0	Singlet	C3 ()	Quaternary carbon.
N	-	-	N-	If HMBC/HSQC is run, N-nitro N appears very distinct from C-nitro N.

Pass Criteria:

- Presence of sharp singlet > 8.8 ppm.
- Absence of broad singlet at ~13-14 ppm (indicates loss of N- to form NH species).

Protocol B: Purity Assessment (HPLC-UV)

Standard reverse-phase methods may cause on-column hydrolysis. A buffered, low-temperature method is required.

Instrument: Agilent 1290 Infinity II or equivalent. Column: C18 end-capped (e.g., Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.

Mobile Phase:

- A: 0.1% Trifluoroacetic acid (TFA) in Water (Acidic pH stabilizes the ester).
- B: Acetonitrile (ACN).

Gradient Program:

Time (min)	% A	% B	Flow (mL/min)
0.0	90	10	1.0
8.0	10	90	1.0
10.0	10	90	1.0

| 10.1 | 90 | 10 | 1.0 |

Detection: UV at 254 nm (aromatic ring) and 210 nm (nitro/ester). Temperature: 20°C (Do NOT heat column to 40°C).

Impurities to Watch:

- Precursor (4-nitro): Elutes earlier (more polar due to NH).
- Rearranged Isomer (3,4-dinitro): Elutes close to target; requires high resolution.

Protocol C: Thermal Stability (DSC)

Objective: Determine the onset of thermal rearrangement and decomposition to establish safe processing limits.

Instrument: TA Instruments DSC Q2000 or equivalent. Crucible: High-pressure gold-plated or hermetically sealed aluminum pans (pinhole vented). Rationale: N-nitro compounds evolve gas (

) rapidly; sealed pans may rupture dangerously if sample mass > 1 mg.

Procedure:

- Weigh 0.5 - 1.0 mg of sample (Strictly minimize mass).
- Equilibrate at 20°C.
- Ramp 5°C/min to 300°C.

Expected Thermogram:

- Event 1 (Endotherm): Melting point (if pure).^[5] Note: Many N-nitro pyrazoles undergo rearrangement before or during melting.
- Event 2 (Exotherm): Rearrangement Onset (~80-120°C). A broad, lower-energy exotherm indicating the shift.
- Event 3 (Exotherm): Decomposition (>200°C). Sharp, high-energy spike.

Safety Limit: Operational processing temperature must be >20°C below the onset of Event 2.

Protocol D: Vibrational Spectroscopy (FT-IR)

Objective: Rapid ID of functional groups.

Method: ATR (Attenuated Total Reflectance) on Diamond crystal.

Key Bands:

- 1740 - 1760 cm

: Ester

stretch.

- 1630 - 1650 cm

:N-

Asymmetric stretch (Diagnostic: C-nitro is typically lower, ~1550).

- 1530 - 1550 cm

: C-

Asymmetric stretch.

- 1280 - 1300 cm

: N-

Symmetric stretch.

- Absence: No broad band at 3200-3400 cm

(confirms absence of N-H precursor).

References

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- General Dinitropyrazole Chemistry

- Title: 1,4-Dinitro-1H-imidazoles (Analogous Chemistry).
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